

Personal protective equipment for handling Nitric acid;silver

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Compound of Interest

Compound Name: Nitric acid;silver

Cat. No.: B1681675

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This document provides essential safety and logistical information for handling nitric acid and silver in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure the safe execution of procedures involving these chemicals.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure to nitric acid and silver compounds. The following tables summarize the recommended PPE.

Table 1: Personal Protective Equipment for Handling Nitric Acid

PPE Category	Specification	Purpose
Hand Protection	Heavy-duty gloves such as butyl rubber or Viton are recommended.[1] Nitrile gloves are not recommended for concentrated (>70%) nitric acid as they provide little protection. [1]	To protect hands from the corrosive effects of nitric acid.
Eye Protection	Chemical safety goggles are required.[2][3][4] A face shield should be worn in addition to goggles when there is a splash hazard.[3][4]	To protect the eyes from splashes and fumes.[2][4]
Body Protection	A flame-resistant lab coat or a chemical-resistant apron worn over a lab coat is essential.[2]	To protect the skin and clothing from spills and splashes.
Respiratory Protection	Work should be conducted in a certified chemical fume hood. [2][4] If a fume hood is not available or ventilation is inadequate, a NIOSH-approved respirator for acid fumes may be necessary.[4]	To prevent inhalation of corrosive and toxic fumes.
Footwear	Closed-toe shoes must be worn at all times in the laboratory.[3][4]	To protect the feet from spills.

Table 2: Personal Protective Equipment for Handling Silver and its Compounds

PPE Category	Specification	Purpose
Hand Protection	Nitrile gloves are generally suitable for handling silver compounds.[2]	To prevent skin contact and absorption of silver compounds.
Eye Protection	Chemical safety goggles are required.[2]	To protect the eyes from dust particles and splashes of solutions containing silver.[2]
Body Protection	A lab coat should be worn to protect clothing and skin.[2][5]	To prevent contamination of personal clothing and minimize skin exposure.[5]
Respiratory Protection	For handling powders that may generate dust, work should be performed in a well-ventilated area or a fume hood.[2] A NIOSH-approved respirator may be necessary for large spills or in confined areas.[5]	To avoid inhalation of silver dust or aerosols.
Footwear	Closed-toe shoes are mandatory in the laboratory environment.	To protect the feet from spills and falling objects.

Quantitative Data

Table 3: Glove Compatibility and Breakthrough Times for Nitric Acid

Glove Material	Concentration	Breakthrough Time (minutes)	Rating
Nitrile	10%	197	Yellow
Nitrile	70%	< 1	Red
Neoprene	70%	109	Fair
Butyl Rubber	70%	> 480	Excellent
Viton	70%	> 480	Excellent

Source: Kimberly-Clark Nitrile Gloves Chemical Resistance Guide[6], Ansell Chemical Resistance Glove Chart[7][8] Rating System: Green/Excellent - Glove is well-suited; Yellow/Fair - Suitable with careful use; Red/Not Recommended - Avoid use.

Table 4: Occupational Exposure Limits for Silver

Agency	Regulation	Value
OSHA	Permissible Exposure Limit (PEL) - TWA	0.01 mg/m ³
NIOSH	Recommended Exposure Limit (REL) - TWA	0.01 mg/m ³
NIOSH	Immediately Dangerous to Life or Health (IDLH)	10 mg/m ³ (as Silver)

Source: NIOSH Pocket Guide to Chemical Hazards[9][10][11], Toxicological Profile for Silver - NCBI[1] TWA: Time-Weighted Average over an 8-hour workday.

Operational and Disposal Plans

Handling Procedures

Nitric Acid:

- Always handle nitric acid in a well-ventilated area, preferably within a certified chemical fume hood.[\[2\]](#)[\[4\]](#)
- When diluting, always add acid to water slowly, never the other way around, to prevent a violent exothermic reaction.
- Ensure that containers of nitric acid are clearly labeled and stored in a cool, dry, well-ventilated area away from incompatible materials such as bases, organic compounds, and metals.[\[12\]](#)
- Store nitric acid in a secondary container within a designated corrosive cabinet.[\[2\]](#)

Silver and its Compounds:

- Handle silver compounds, especially powders, in a manner that minimizes dust generation.[\[2\]](#)
- Store silver compounds in tightly sealed, light-resistant containers as many are light-sensitive.[\[2\]](#)
- Avoid contact with acetylene, ammonia, and strong hydrogen peroxide, as these can form explosive compounds with silver.

Disposal Plan

Nitric Acid Waste:

- Neutralize dilute nitric acid waste before disposal. Concentrated nitric acid should be diluted first by adding it to a large volume of cold water.
- Small spills can be neutralized with sodium bicarbonate or another suitable base.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)
- Collect neutralized solutions in a designated hazardous waste container and arrange for disposal through your institution's environmental health and safety (EHS) office.

Silver Waste:

- Never dispose of silver waste down the drain due to its toxicity to aquatic life.[16]
- Collect all silver-containing waste, including precipitates and solutions, in a clearly labeled hazardous waste container.
- Consider recovery of silver from waste streams, which is often economically and environmentally beneficial.[17]
- Contact your institution's EHS office for guidance on proper disposal procedures.

Experimental Protocols

Protocol for Neutralizing a Small Nitric Acid Spill (<100 mL)

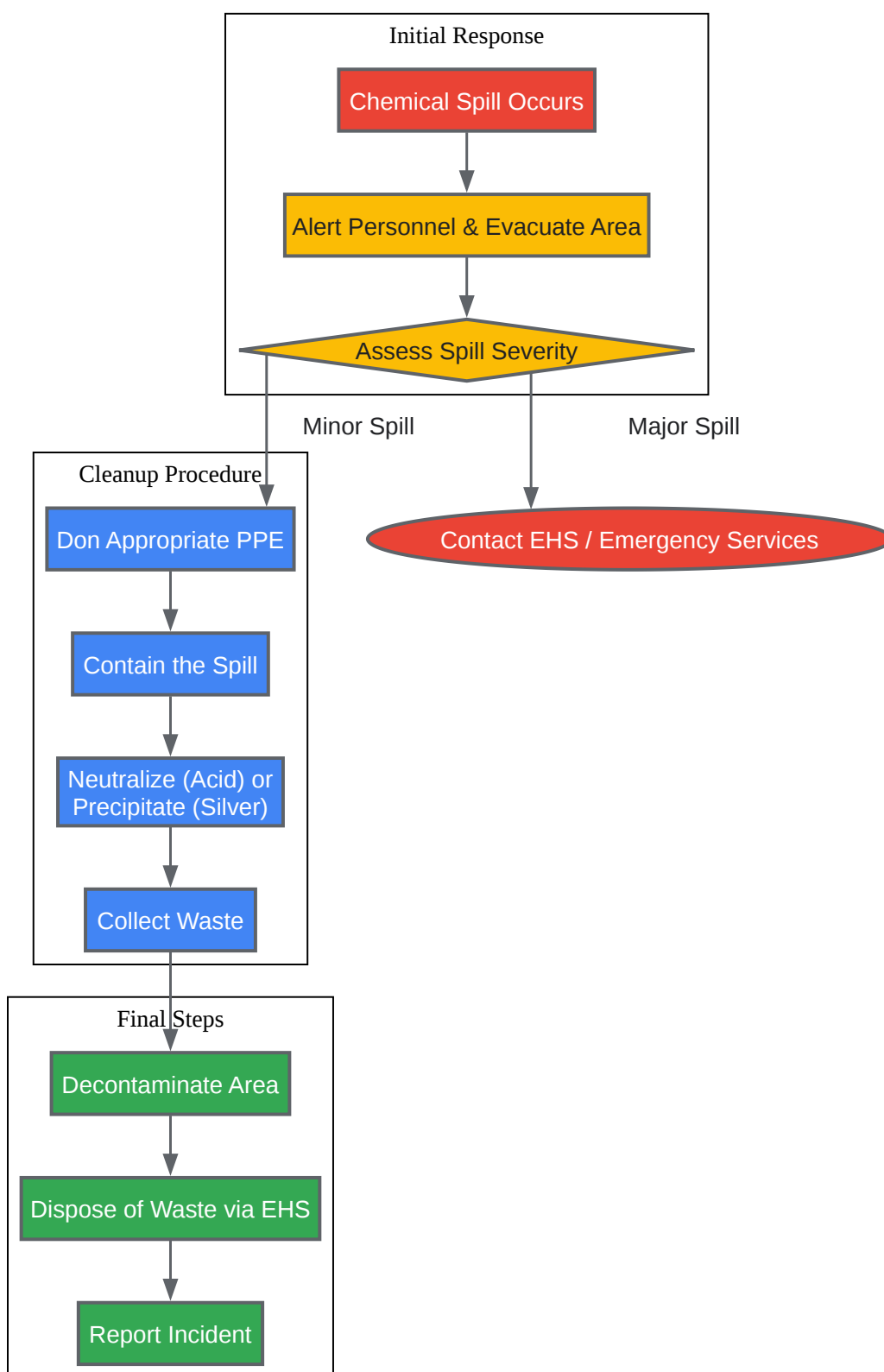
- **Evacuate and Alert:** Immediately alert personnel in the vicinity and evacuate the immediate area of the spill.
- **Don PPE:** Wear appropriate PPE, including chemical safety goggles, a face shield, a chemical-resistant apron, and heavy-duty gloves (butyl rubber or Viton).
- **Contain the Spill:** If the spill is spreading, contain it using a spill kit absorbent material or sand.
- **Neutralize:** Slowly and carefully add a neutralizing agent such as sodium bicarbonate or calcium carbonate to the spill, starting from the outside and working inwards.[12][13][14][15] Avoid adding the neutralizer too quickly to prevent excessive foaming and heat generation.
- **Test pH:** Once the fizzing has stopped, test the pH of the mixture using pH paper to ensure it is neutral (pH 6-8).
- **Absorb and Collect:** Absorb the neutralized mixture with an inert absorbent material like vermiculite or sand.
- **Package Waste:** Scoop the absorbed material into a designated hazardous waste container.
- **Decontaminate:** Clean the spill area with soap and water.

- **Dispose:** Label the waste container appropriately and arrange for disposal through your EHS office.

Protocol for Precipitating Silver Waste for Disposal

- **Segregate Waste:** Collect all aqueous waste containing silver ions in a designated container.
- **Don PPE:** Wear appropriate PPE, including safety goggles, a lab coat, and nitrile gloves.
- **Acidify (if necessary):** If the waste solution is not already acidic, slowly add dilute nitric acid to adjust the pH to be slightly acidic.
- **Precipitate as Silver Chloride:** While stirring, slowly add a solution of sodium chloride (NaCl) to the silver waste.^{[17][18]} A white precipitate of silver chloride (AgCl) will form. Continue adding NaCl solution until no more precipitate is formed.
- **Allow to Settle:** Allow the precipitate to settle to the bottom of the container. This may take several hours or overnight.
- **Decant Supernatant:** Carefully decant the supernatant liquid into a separate waste container. Test a small amount of the supernatant with a few drops of NaCl solution to ensure all silver has been precipitated. If more precipitate forms, repeat steps 4-6.
- **Collect Precipitate:** Transfer the silver chloride precipitate into a labeled solid hazardous waste container.
- **Dispose:** Arrange for the disposal of both the supernatant and the solid silver chloride waste through your institution's EHS office.

Mandatory Visualization



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Caption: Workflow for handling a chemical spill.

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